Introduction: The Piperidin-4-one Core as a Privileged Scaffold

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Compound of Interest

Compound Name:	*1-Cyclohexylpiperidin-4-one*
CAS No.:	*16771-84-9*
Cat. No.:	*B091942*

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In the landscape of medicinal chemistry, the piperidin-4-one nucleus stands out as a "privileged scaffold." This heterocyclic framework is a prominent structural motif found in numerous natural alkaloids and synthetic compounds, granting them access to a wide array of biological targets.[1][2][3][4] The versatility of the piperidin-4-one ring allows for substitutions at multiple positions, particularly at the nitrogen atom and the C2, C3, C5, and C6 carbons, enabling the fine-tuning of its pharmacological profile.

The introduction of a cyclohexyl group at the N-1 position creates the **1-cyclohexylpiperidin-4-one** scaffold. This addition often enhances lipophilicity, which can improve membrane permeability and receptor interactions, leading to a diverse range of potent biological activities. Derivatives of this core structure have demonstrated significant potential as anticancer, antimicrobial, analgesic, and anti-inflammatory agents.[1][5][6]

This guide serves as a technical resource for researchers, scientists, and drug development professionals. It provides a comprehensive overview of the synthesis, multifaceted biological activities, and underlying mechanisms of action of **1-cyclohexylpiperidin-4-one** derivatives, supported by detailed experimental protocols and structure-activity relationship insights.

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Synthetic Strategies: The Mannich Reaction and Beyond

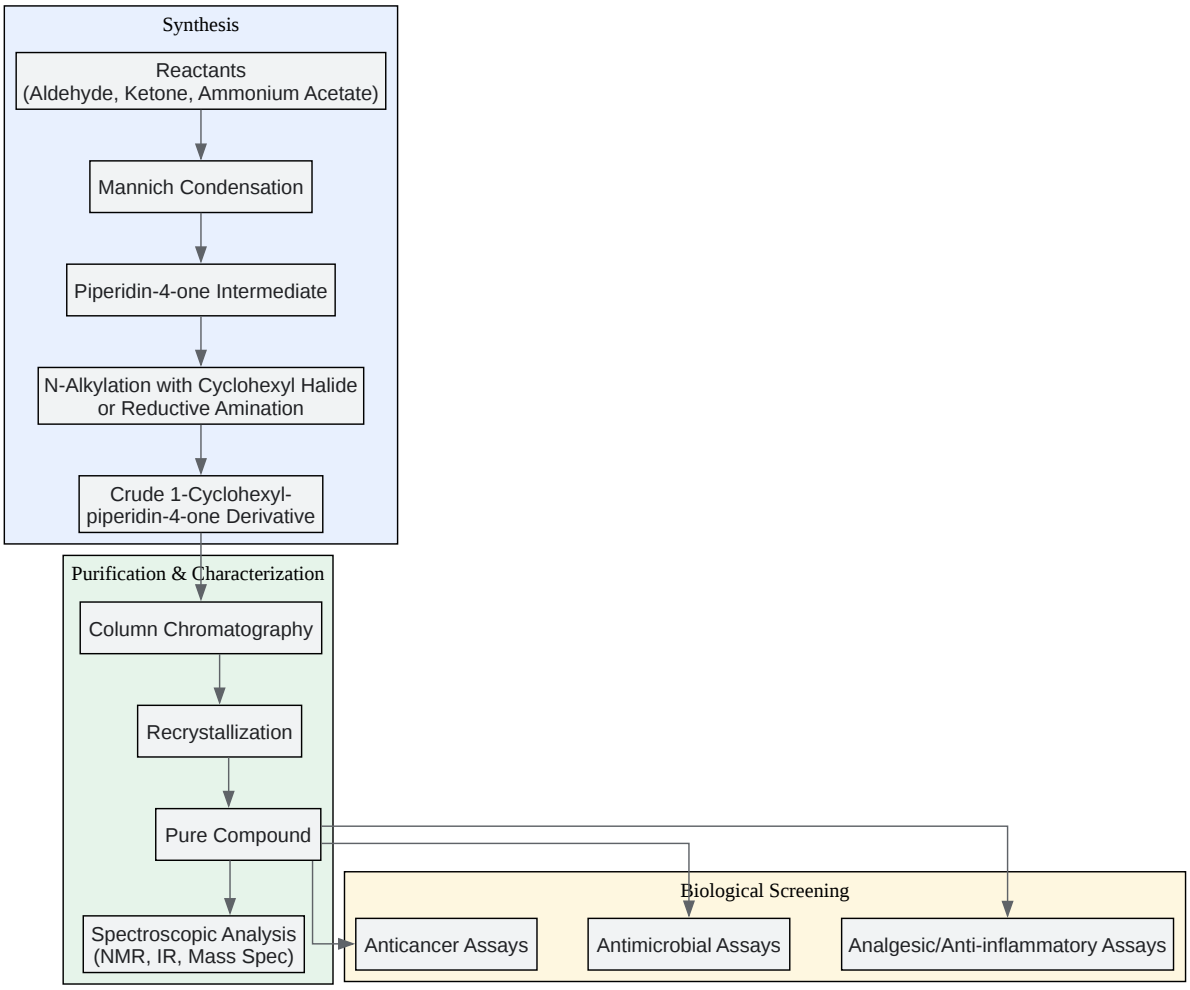
The primary and most efficient method for constructing the 2,6-diarylpiperidin-4-one core is the multicomponent Mannich reaction.[3][7][8][9] This one-pot condensation reaction involves an aldehyde (or two different aldehydes), a ketone with at least two α-hydrogens, and an amine source, typically ammonium acetate. The causality behind this choice lies in its operational simplicity and ability to generate molecular complexity in a single step. Subsequent N-alkylation with a cyclohexyl halide or reductive amination with cyclohexanone can then be performed to yield the target N-cyclohexyl derivatives.

Alternatively, direct synthesis can sometimes be achieved by using cyclohexylamine as the amine component in the initial Mannich condensation, although this can be lower yielding depending on the substrates.

General Synthetic Workflow

The following diagram illustrates the typical workflow for synthesizing and characterizing **1-cyclohexylpiperidin-4-one** derivatives.

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Caption: General workflow from synthesis to biological evaluation.

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Experimental Protocol: Synthesis of 3-methyl-2,6-diphenylpiperidin-4-one

This protocol describes a foundational Mannich condensation to create a piperidin-4-one intermediate, which can be subsequently modified to include the N-cyclohexyl group. This protocol is a self-validating system as reaction progress can be monitored via Thin-Layer Chromatography (TLC), and the final product is confirmed through spectroscopic methods.[7][9][10]

- Reactant Preparation: In a 250 mL round-bottom flask, dissolve dry ammonium acetate (0.1 mol) in 50 mL of ethanol.
- Addition: To this solution, add benzaldehyde (0.2 mol) and ethyl methyl ketone (0.1 mol).
- Reflux: Heat the mixture to reflux and maintain for 4-6 hours. Monitor the reaction's completion using TLC with an ethyl acetate:hexane (3:7) mobile phase.
- Precipitation: Upon completion, cool the reaction mixture to room temperature. Add 30 mL of concentrated HCl. An off-white precipitate of the hydrochloride salt will form.
- Isolation: Collect the precipitate by vacuum filtration and wash it thoroughly with a 1:5 mixture of ethanol and ether to remove unreacted starting materials.
- Purification: The crude product can be purified by recrystallization from a suitable solvent like ethanol to yield the pure piperidin-4-one intermediate.
- Characterization: Confirm the structure of the synthesized compound using FT-IR, 1H-NMR, 13C-NMR, and Mass Spectrometry.[9][10][11]

Anticancer Activity: Targeting Uncontrolled Cell Proliferation

A significant area of investigation for piperidin-4-one derivatives is their potential as anticancer agents.[3][12] Numerous studies have demonstrated that these compounds exhibit potent cytotoxic activity against a panel of human cancer cell lines, including breast (MCF-7), colon (HCT-116), and leukemia (HL-60).[1][2][13]

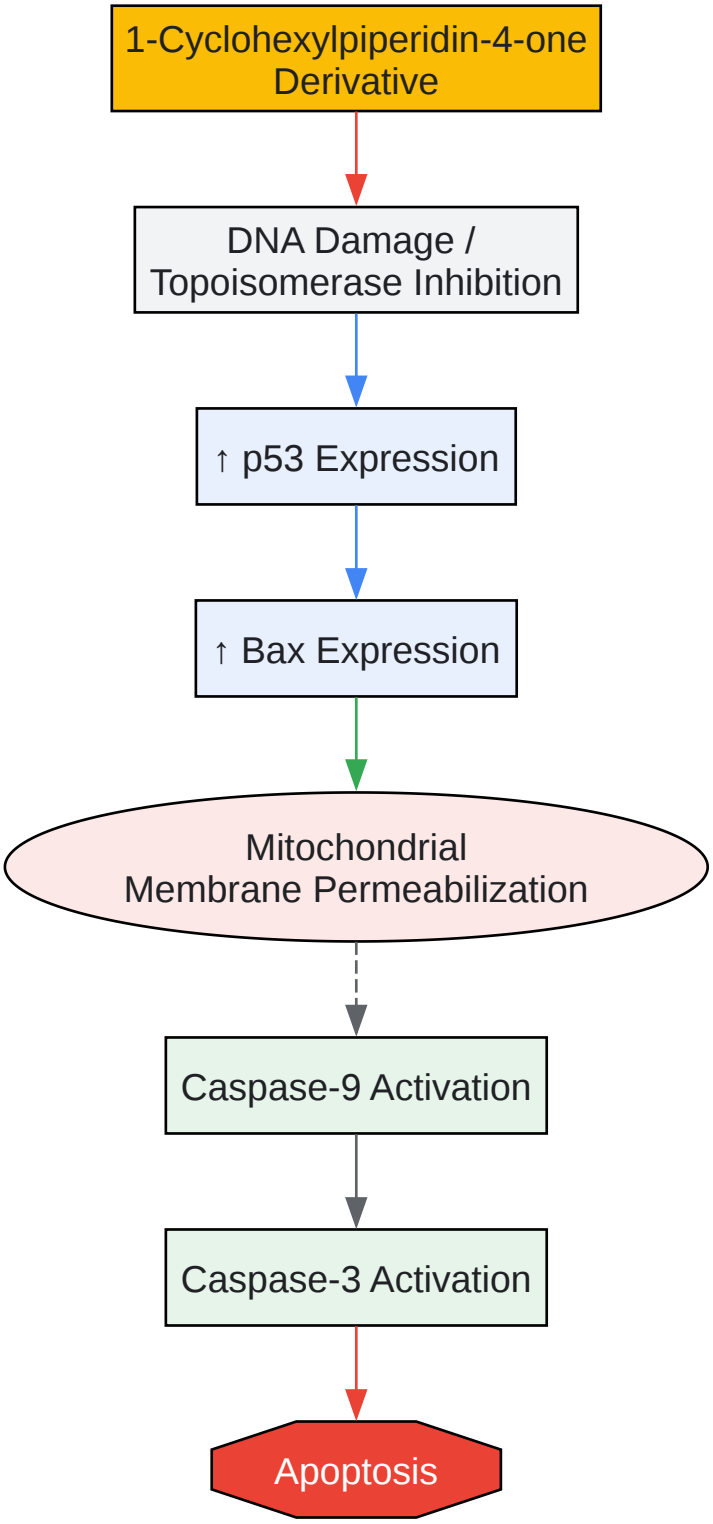
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The mechanism of action is often multifactorial but frequently involves the induction of apoptosis (programmed cell death) and cell cycle arrest.[2][14] Some derivatives have been shown to inhibit topoisomerase IIα, an enzyme critical for DNA replication, leading to DNA strand breaks and cell death.[13] Others activate apoptotic pathways by upregulating pro-apoptotic proteins like p53 and Bax and activating executioner caspase-3.[1][12]

Proposed Apoptotic Pathway

The following diagram outlines a simplified signaling pathway by which these derivatives may induce apoptosis in cancer cells.

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Caption: Proposed mechanism of apoptosis induction by derivatives.

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In Vitro Cytotoxicity Data

The following table summarizes the cytotoxic activity (IC50 values) of representative piperidin-4-one derivatives against various cancer cell lines.

Compound ID	Structure/Modification	Cancer Cell Line	IC50 (μM)	Reference
4a	3-Benzylidene-1-methylpiperidin-4-one	HePG2 (Liver)	14.32	[15]
4b	3-Benzylidene-1-ethylpiperidin-4-one	HCT-116 (Colon)	5.13	[15]
16	Spiro[chroman-2,4'-piperidin]-4-one derivative	MCF-7 (Breast)	0.31	[2]
21	3,5-Bis((E)-2-fluorobenzylidene)piperidin-4-one	MDA-MB231 (Breast)	> Curcumin	[13]
Compound IV	3-Chloro-3-methyl-2,6-diarylpiperidin-4-one	Myeloma (U266)	~10	[12]

Note: IC50 is the concentration of the compound required to inhibit the growth of 50% of the cells.

Experimental Protocol: MTT Assay for In Vitro Cytotoxicity

The MTT assay is a standard colorimetric method for assessing cell viability and is a reliable way to screen for cytotoxic potential.[16][17][18]

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- Cell Seeding: Seed cancer cells (e.g., MCF-7) into a 96-well plate at a density of 5,000-10,000 cells per well in 100 µL of appropriate culture medium. Incubate for 24 hours at 37°C in a 5% CO2 atmosphere.
- Compound Treatment: Prepare serial dilutions of the test compounds in the culture medium. After 24 hours, remove the old medium from the wells and add 100 µL of the medium containing the test compounds at various concentrations (e.g., 0.1 to 100 µM). Include a vehicle control (e.g., DMSO) and a positive control (e.g., Doxorubicin).
- Incubation: Incubate the plate for another 48-72 hours at 37°C in a 5% CO2 atmosphere.
- MTT Addition: Add 20 µL of MTT solution (5 mg/mL in PBS) to each well and incubate for 4 hours. Viable cells with active mitochondrial reductase will convert the yellow MTT to a purple formazan precipitate.
- Formazan Solubilization: Carefully remove the medium and add 150 µL of DMSO to each well to dissolve the formazan crystals. Gently shake the plate for 10 minutes.
- Absorbance Reading: Measure the absorbance of each well at 570 nm using a microplate reader.
- Data Analysis: Calculate the percentage of cell viability for each concentration relative to the vehicle control. Plot a dose-response curve and determine the IC50 value.

Antimicrobial Activity: Combating Pathogenic Microbes

Piperidin-4-one derivatives have demonstrated a broad spectrum of antimicrobial activities, including antibacterial and antifungal effects.[7][8][19] Their efficacy has been proven against various Gram-positive (Staphylococcus aureus, Bacillus subtilis) and Gram-negative (Escherichia coli) bacteria, as well as fungal strains like Candida albicans and Aspergillus niger.[7][19]

A key insight from structure-activity relationship studies is that the biological activity can be significantly enhanced through chemical modification. For instance, converting the ketone group at the C-4 position into a thiosemicarbazone derivative dramatically increases antifungal

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activity compared to the parent piperidin-4-one.[7] This modification introduces additional hydrogen bonding and lipophilic characteristics, likely improving interaction with microbial targets.

Antimicrobial Screening Workflow

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